

Quinosol: A Technical Guide to its Synthesis and Chemical Properties

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Compound of Interest

Compound Name: Quinosol

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Introduction

Quinosol, known chemically as 8-hydroxyquinoline sulfate, is a potent antiseptic, disinfectant, and chelating agent with a wide range of applications in pharmaceuticals, agriculture, and analytical chemistry.[1][2] Its biological activity stems from the properties of its core component, 8-hydroxyquinoline, a heterocyclic aromatic organic compound. This technical guide provides an in-depth overview of the synthesis pathways of **Quinosol**, its key chemical properties, and detailed experimental protocols for its preparation and analysis.

Chemical Properties of Quinosol

Quinosol is a pale yellow to yellow crystalline powder with a slight saffron-like odor.[1] It is the sulfate salt of 8-hydroxyquinoline.[2] The compound is soluble in water and exhibits properties typical of an acidic salt derived from an amine and a phenol, allowing it to neutralize bases.[1] Its ability to act as a strong chelating agent for various metal ions is a key feature of its biological and analytical applications.[1][2]

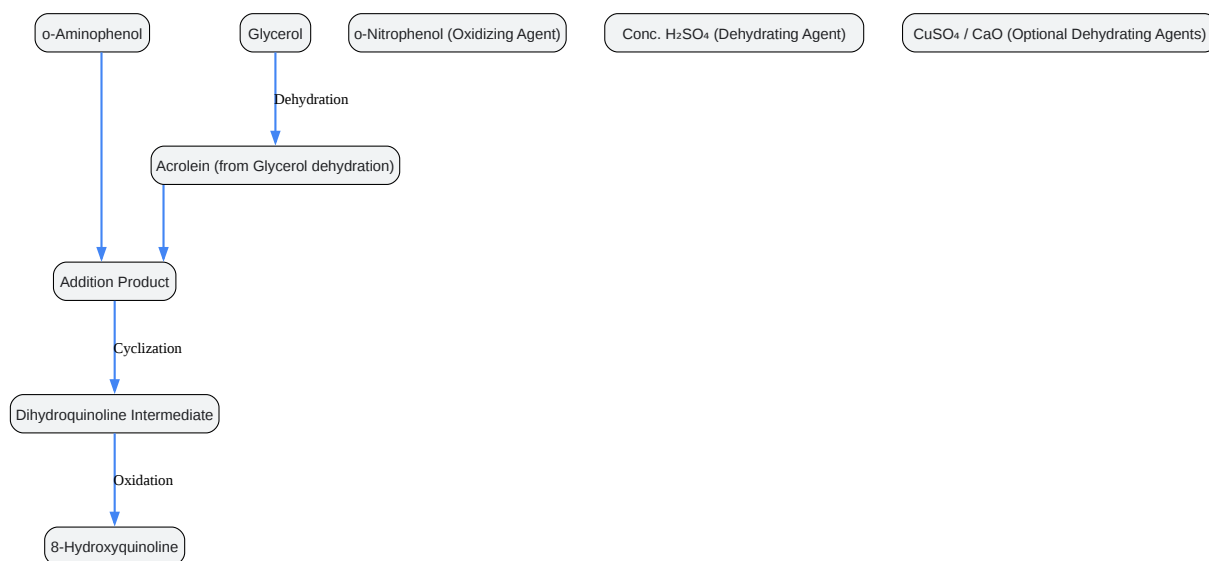
Property	Value	Reference
IUPAC Name	quinolin-1-ium-8-ol;sulfate	[1]
Synonyms	8-Hydroxyquinoline sulfate, Chinosol, Oxine Sulfate	[2]
Molecular Formula	C ₁₈ H ₁₆ N ₂ O ₆ S	[1]
Molecular Weight	388.4 g/mol	[1][2]
Appearance	Pale yellow to yellow crystalline powder	[1]
CAS Number	134-31-6	[2]
Solubility	Soluble in water	[1]

Synthesis of Quinosol

The synthesis of **Quinosol** is a two-step process: first, the synthesis of 8-hydroxyquinoline, followed by its conversion to the sulfate salt. The most common and economically viable method for producing 8-hydroxyquinoline is the Skraup synthesis.

8-Hydroxyquinoline Synthesis via Skraup Reaction

The Skraup synthesis involves the reaction of o-aminophenol and glycerol in the presence of an oxidizing agent (o-nitrophenol) and a dehydrating agent (concentrated sulfuric acid).[3][4] Anhydrous copper sulfate and calcium oxide can be added to absorb water and improve the efficiency of the reaction.[5]

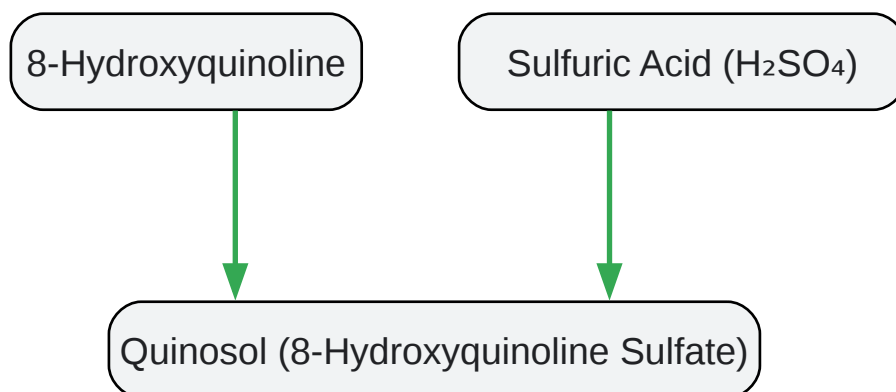


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Caption: Skraup synthesis pathway for 8-hydroxyquinoline.

Conversion to Quinosol (8-Hydroxyquinoline Sulfate)

8-hydroxyquinoline is then reacted with sulfuric acid to form the sulfate salt, **Quinosol**. This is a straightforward acid-base reaction.



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Caption: Formation of **Quinosol** from 8-hydroxyquinoline.

Experimental Protocols

Synthesis of 8-Hydroxyquinoline (Skraup Method)

This protocol is adapted from established synthesis methods.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Materials:

- o-Aminophenol
- Anhydrous glycerol
- o-Nitrophenol
- Concentrated sulfuric acid
- Anhydrous copper sulfate (optional)
- Calcium oxide (optional)
- Sodium hydroxide solution (40%) or Potassium hydroxide solution (20%)
- Ethanol (for recrystallization)

Procedure:

- In a reaction vessel equipped with a stirrer and condenser, add o-aminophenol, anhydrous glycerol, and o-nitrophenol.
- With vigorous stirring, slowly add concentrated sulfuric acid. If using, add anhydrous copper sulfate and calcium oxide.
- Heat the mixture to 70-90°C and maintain this temperature for 5 hours with continuous stirring. The reaction is exothermic and should be controlled.
- After the reaction is complete, allow the mixture to cool.
- Carefully neutralize the reaction mixture to a pH of 7-8 using a sodium hydroxide or potassium hydroxide solution.
- The crude 8-hydroxyquinoline will precipitate out of the solution.
- Isolate the crude product by filtration.
- Purify the crude 8-hydroxyquinoline by recrystallization from ethanol to obtain the pure product.

Preparation of Quinosol (8-Hydroxyquinoline Sulfate)

Materials:

- Purified 8-hydroxyquinoline
- Sulfuric acid

Procedure:

- Dissolve the purified 8-hydroxyquinoline in a suitable solvent.
- Stoichiometrically add sulfuric acid to the solution while stirring.
- The 8-hydroxyquinoline sulfate (**Quinosol**) will precipitate.

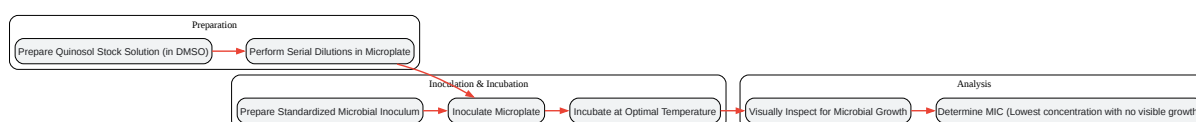
- Isolate the precipitate by filtration and dry appropriately.

Biological Activity and Applications

Quinosol's primary biological activities are as an antiseptic and antifungal agent.[1] It is effective against a variety of pathogens, including bacteria and fungi, making it useful in agriculture for controlling fungal diseases in crops.[1] In pharmaceuticals, it is used in topical formulations for its antiseptic properties.[2] The mechanism of action is largely attributed to the ability of 8-hydroxyquinoline to chelate essential metal ions, thereby disrupting microbial metabolism.

Experimental Workflow for Antimicrobial Susceptibility Testing

The antimicrobial properties of **Quinosol** can be evaluated using standard methods such as broth microdilution to determine the Minimum Inhibitory Concentration (MIC).



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Caption: Workflow for MIC determination of **Quinosol**.

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